

Foreword: The Enduring Relevance of Anthraquinone Dyes in Modern Research

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Compound of Interest

Compound Name: *Acid Blue 277*

Cat. No.: *B1593045*

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Acid Blue 277, a sulfonated anthraquinone dye, represents a cornerstone of coloration chemistry. While its primary applications lie in the textile industry for its brilliant and fast coloration of fibers like wool, silk, and nylon, its robust chemical structure and distinct spectral properties make it a valuable molecule for various research applications. For researchers in materials science, analytical chemistry, and environmental science, access to a well-characterized supply of this dye is crucial. This guide moves beyond a simple recitation of facts to provide a comprehensive, field-proven framework for the synthesis, purification, and characterization of **Acid Blue 277** on a laboratory scale. It is designed for professionals who require not just a protocol, but a deep, mechanistic understanding of the process, enabling them to troubleshoot and adapt the methodology to their specific research needs.

Chemical & Physical Profile of Acid Blue 277

A thorough understanding of the target molecule's properties is the foundation of any successful synthesis. **Acid Blue 277** is an anionic dye, a characteristic imparted by its sulfonate groups, which are essential for its water solubility and affinity for cationic substrates like protein fibers.

Property	Value	Source(s)
C.I. Name	Acid Blue 277	
CAS Number	25797-81-3	
Molecular Formula	C ₂₄ H ₂₂ N ₃ NaO ₈ S ₂	
Molecular Weight	567.57 g/mol	
IUPAC Name	sodium;1-amino-4-[3-(2-hydroxyethylsulfamoyl)-4,5-dimethylanilino]-9,10-dioxoanthracene-2-sulfonate	
Appearance	Dark blue powder	
Solubility in Water	~70-100 g/L	
Structure Class	Anthraquinone	

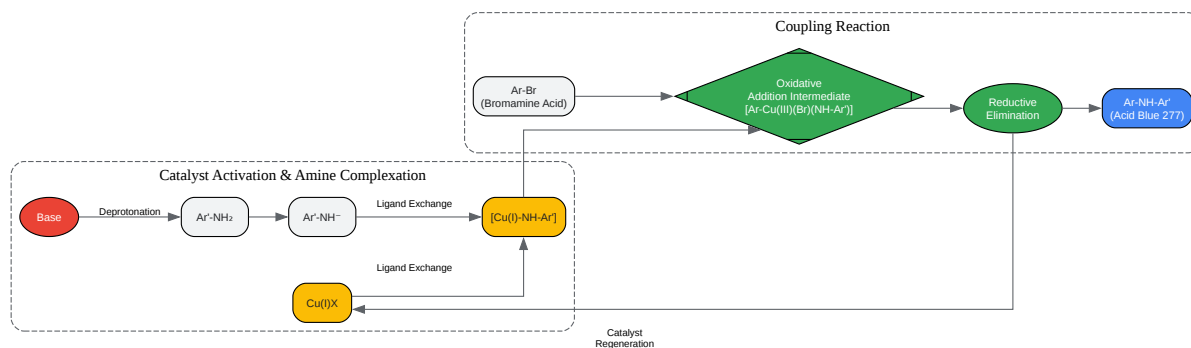
The Core Synthesis: A Modern Approach to the Ullmann Condensation

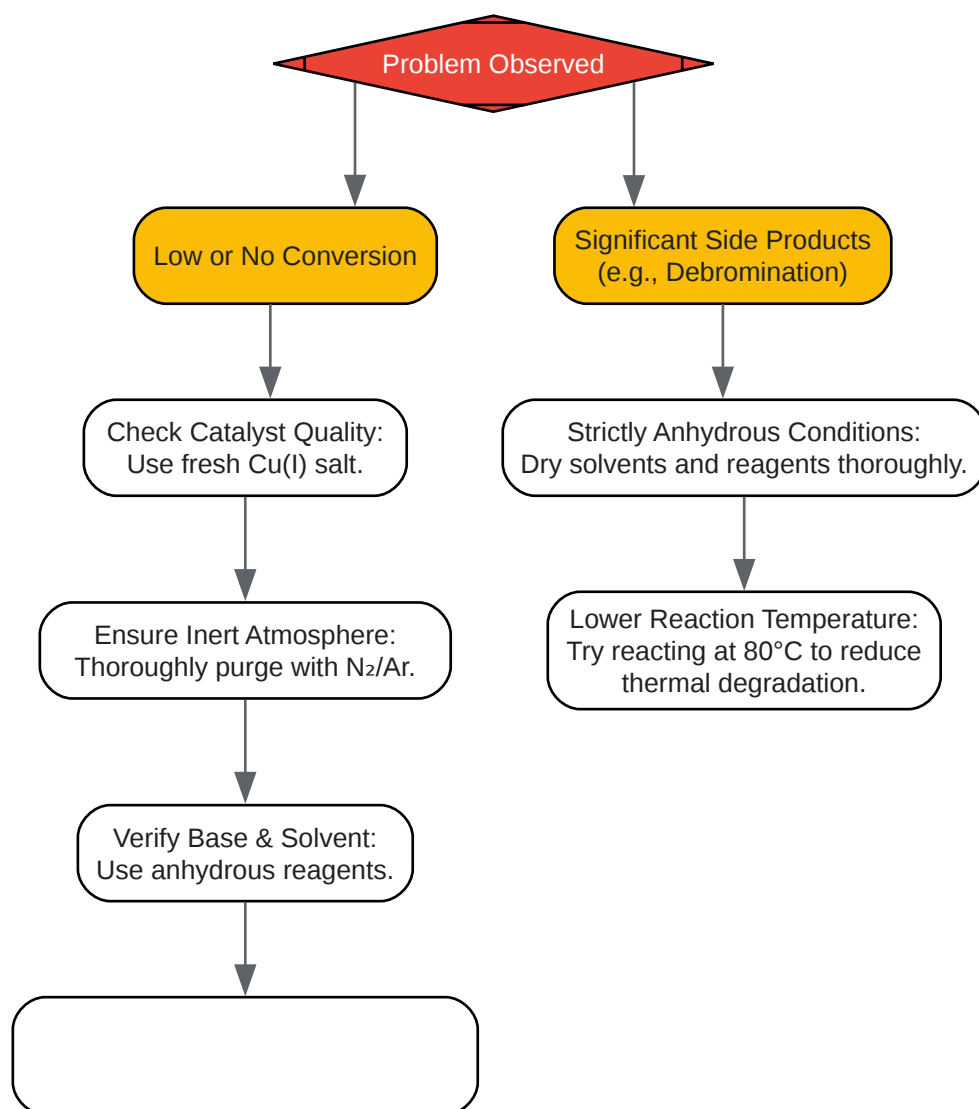
The synthesis of **Acid Blue 277** is a classic example of a copper-catalyzed cross-coupling reaction, specifically an Ullmann condensation. This reaction facilitates the formation of a carbon-nitrogen bond between an aryl halide and an amine, a process that is fundamental to the synthesis of many dyes and pharmaceuticals.

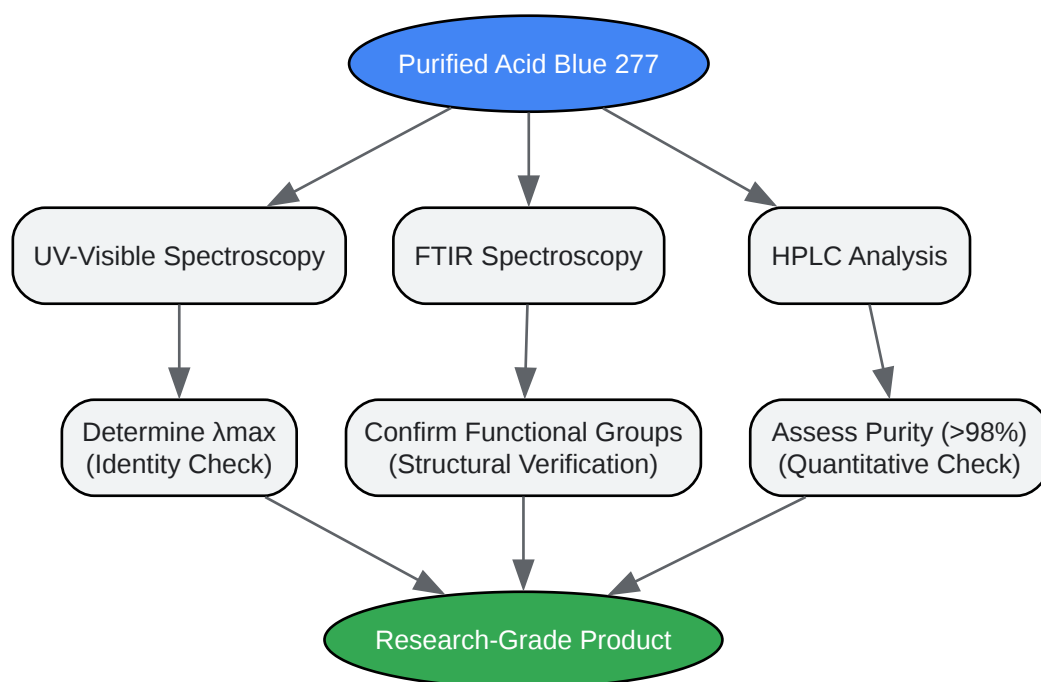
Principle and Mechanism

The core transformation involves the condensation of 1-Amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid (commonly known as Bromamine Acid) with the aromatic amine, 5-Amino-N-(2-hydroxyethyl)-2,3-dimethylbenzenesulfonamide.

The reaction is catalyzed by a copper(I) species. The mechanism, while complex and subject to extensive study, is generally understood to proceed through the formation of an organocopper intermediate. The base plays a crucial role in deprotonating the amine nucleophile, increasing its reactivity towards the copper catalyst and the aryl halide.







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- To cite this document: BenchChem. [Foreword: The Enduring Relevance of Anthraquinone Dyes in Modern Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1593045#synthesis-and-manufacturing-of-acid-blue-277-for-research-purposes\]](https://www.benchchem.com/product/b1593045#synthesis-and-manufacturing-of-acid-blue-277-for-research-purposes)

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